

Personal protective equipment for handling Dimethyl succinate-d4

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Compound of Interest

Compound Name: Dimethyl succinate-d4

Cat. No.: B1600972

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Essential Safety and Handling Guide for Dimethyl Succinate-d4

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides immediate, essential safety and logistical information for the handling and disposal of **Dimethyl succinate-d4**.

Personal Protective Equipment (PPE)

When handling **Dimethyl succinate-d4**, it is crucial to use appropriate personal protective equipment to prevent exposure.^{[1][2][3][4]} The following table summarizes the recommended PPE.

Body Part	Recommended Protection	Specifications
Eyes/Face	Safety glasses with side-shields or chemical safety goggles.	Must conform to EN166 (EU) or OSHA's eye and face protection regulations in 29 CFR 1910.133 (US).[4][5]
Skin	Protective gloves (e.g., nitrile rubber) and impervious clothing.	Gloves must be inspected prior to use and satisfy the specifications of Regulation (EU) 2016/425 and the standard EN 374.[5] Protective clothing should prevent skin exposure.[4]
Respiratory	Not typically required with adequate ventilation.	For nuisance exposures, use type OV/AG (US) or type ABEK (EU EN 14387) respirator cartridges.[5] A self-contained breathing apparatus may be necessary in case of fire.[2][3]

Operational Plan: Step-by-Step Handling Procedure

Proper handling procedures are critical to minimize risks. Follow these steps when working with **Dimethyl succinate-d4**:

- Engineering Controls: Work in a well-ventilated area.[1][4] Use local exhaust ventilation to keep airborne concentrations low.[4][6]
- Avoiding Ignition Sources: Keep the chemical away from heat, sparks, open flames, and other ignition sources as it is a combustible liquid.[1][4][6] Do not smoke in the handling area.[1][7]
- Personal Hygiene: Wash hands thoroughly with soap and water after handling.[4][7] Do not eat, drink, or smoke in the work area.[7]

- Safe Handling Practices: Avoid contact with skin and eyes, and avoid inhaling vapor or mist.
[1][4][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[1][4]

Spill and Disposal Plan

In the event of a spill or for routine disposal, follow these procedures:

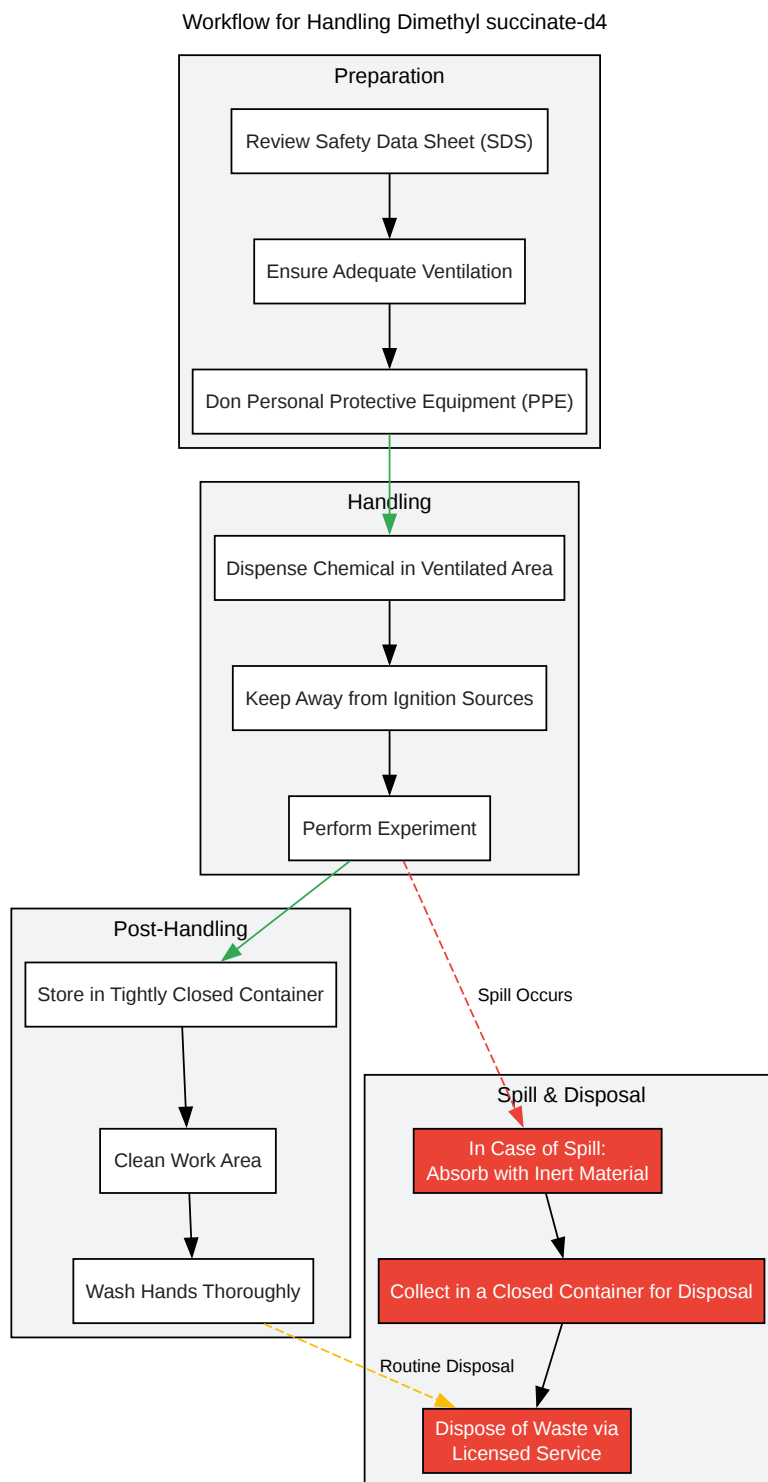
- Spill Cleanup:
 - Remove all sources of ignition.[1][4]
 - Use personal protective equipment.[1]
 - For small spills, absorb with an inert material like vermiculite, sand, or earth.[1][4][8]
 - Collect the absorbed material into a suitable, closed container for disposal.[1][8]
 - For large spills, consider downwind evacuation.[8]
 - Prevent the spill from entering drains or waterways.[1][7]
- Waste Disposal:
 - Dispose of **Dimethyl succinate-d4** and its contaminated packaging as hazardous waste.
[1]
 - Contact a licensed professional waste disposal service.[1]
 - Do not dispose of into the environment.[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **Dimethyl succinate-d4**.

Property	Value
CAS Number	30994-23-1[1]
Molecular Formula	C ₆ H ₆ D ₄ O ₄ [1]
Flash Point	85 °C (185 °F)[1][4]
Autoignition Temperature	365 °C (689 °F)[1][4]
Lower Explosion Limit	1.0% (v/v)[1][4]
Upper Explosion Limit	8.5% (v/v)[1][4]
Boiling Point	~200 °C (~392 °F)[9]
Melting Point	18 - 19 °C (64.4 - 66.2 °F)[9]

Experimental Workflow



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Caption: Logical workflow for the safe handling of **Dimethyl succinate-d4**.

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